

In-Depth Technical Guide to RTC-30: A Novel Anti-Cancer Agent

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **RTC-30**, an optimized phenothiazine derivative with demonstrated anti-cancer properties. This document consolidates supplier and purchasing information, quantitative data, detailed experimental protocols, and a visualization of its proposed signaling pathway to support researchers and professionals in the field of drug development.

Supplier and Purchasing Information

RTC-30 is available from several chemical suppliers catering to the research community. The following table summarizes the available information for purchasing **RTC-30**. Prices are subject to change and should be confirmed with the respective suppliers.



Supplier	Product Number	CAS Number	Purity	Available Quantities
MedChemExpres s	HY-124669	1423077-95-5	>98%	1 mg, 5 mg, 10 mg
TargetMol	T18652	1423077-95-5	99.76%	5 mg, 10 mg, 50 mg, 100 mg
DC Chemicals	DC21589	1423077-95-5	Not specified	Inquire for details
Amadis Chemical	Not specified	1423077-95-5	97%	Inquire for details

Note: All listed suppliers state that **RTC-30** is for research use only and not for human consumption.

Technical Data

RTC-30 is a reengineered tricyclic anti-cancer agent.[1] It is an optimized phenothiazine that contains a hydroxylated linker, which increases its oral bioavailability.[1]

Chemical and Physical Properties

Property	Value
Molecular Formula	C24H23F3N2O4S
Molecular Weight	492.51 g/mol
Appearance	Powder or liquid
CAS Number	1423077-95-5

Biological Activity

RTC-30 exhibits anti-cancer potency by inhibiting the growth of cancer cells. Specifically, it has been shown to inhibit the growth of H1650 lung adenocarcinoma cells with a half-maximal growth inhibition (GI $_{50}$) of 15 μ M after 48 hours of treatment.[1]



Solubility and Storage

Solvent	Solubility
DMSO	≥ 1.5 mg/mL (3.05 mM)
10% DMSO + 90% Corn oil	≥ 1.5 mg/mL (3.05 mM)

Storage Recommendations:

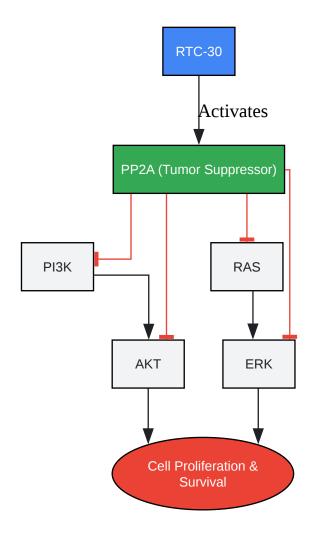
• Powder: -20°C for 3 years

• In solvent: -80°C for 1 year

Mechanism of Action and Signaling Pathway

RTC-30 functions as a dual pathway inhibitor of PI3K-AKT and RAS-ERK signaling.[1] This action is believed to be mediated through the putative activation of the tumor suppressor protein phosphatase 2A (PP2A).[1] By activating PP2A, **RTC-30** can dephosphorylate key components of these two major oncogenic signaling pathways, leading to the inhibition of cancer cell growth and proliferation.





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Proposed signaling pathway of RTC-30.

Experimental Protocols

The following are detailed methodologies for key experiments involving **RTC-30**, based on standard laboratory procedures and information from supplier technical data.

Preparation of Stock Solutions

For In Vitro Experiments:

- To prepare a 10 mM stock solution, dissolve 4.93 mg of RTC-30 powder in 1 mL of DMSO.
- Mix thoroughly by vortexing or sonication to ensure complete dissolution.



• Store the stock solution at -20°C or -80°C in aliquots to avoid repeated freeze-thaw cycles.

For In Vivo Experiments:

- Corn Oil Formulation:
 - \circ Prepare a 1.5 mg/mL working solution by adding 100 μL of a 15 mg/mL DMSO stock solution to 900 μL of corn oil.
 - Mix thoroughly to ensure a uniform suspension. This protocol yields a clear solution.
- Note: For in vivo experiments, it is recommended to prepare fresh solutions daily.

Cell Viability Assay (H1650 Lung Adenocarcinoma Cells)

This protocol is designed to determine the GI₅₀ of RTC-30 on H1650 cells.

Materials:

- · H1650 lung adenocarcinoma cells
- Complete cell culture medium (e.g., RPMI-1640 with 10% FBS and 1% penicillinstreptomycin)
- RTC-30 stock solution (10 mM in DMSO)
- 96-well cell culture plates
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) or similar cell viability reagent
- DMSO
- Multichannel pipette
- Plate reader

Procedure:



· Cell Seeding:

- Trypsinize and count H1650 cells.
- \circ Seed the cells into a 96-well plate at a density of 5,000-10,000 cells per well in 100 μL of complete culture medium.
- Incubate the plate at 37°C in a humidified 5% CO₂ incubator for 24 hours to allow for cell attachment.

Compound Treatment:

- Prepare serial dilutions of RTC-30 from the stock solution in complete culture medium to achieve final concentrations ranging from 0 μM to 40 μM. Ensure the final DMSO concentration in all wells is consistent and non-toxic (typically $\leq 0.1\%$).
- Remove the medium from the wells and add 100 μL of the medium containing the different concentrations of RTC-30. Include vehicle control wells (medium with the same concentration of DMSO as the treated wells).
- Incubate the plate for 48 hours at 37°C and 5% CO₂.

MTT Assay:

- After the 48-hour incubation, add 10 μL of MTT solution (5 mg/mL in PBS) to each well.
- Incubate the plate for an additional 2-4 hours at 37°C until purple formazan crystals are visible.
- $\circ\,$ Carefully remove the medium and add 100 μL of DMSO to each well to dissolve the formazan crystals.
- Gently shake the plate for 5-10 minutes to ensure complete dissolution.

Data Acquisition:

 Measure the absorbance of each well at a wavelength of 570 nm using a microplate reader.



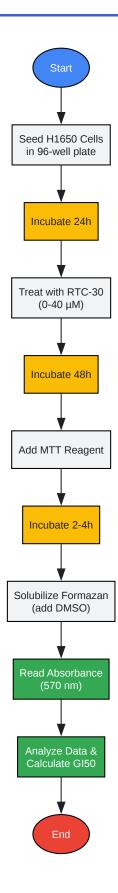
• Data Analysis:

- Subtract the absorbance of the blank wells (medium only) from the absorbance of the experimental and control wells.
- Calculate the percentage of cell growth inhibition for each concentration of RTC-30 compared to the vehicle control.
- Plot the percentage of growth inhibition against the log of the **RTC-30** concentration and determine the GI₅₀ value using non-linear regression analysis.

Experimental Workflow Visualization

The following diagram illustrates the general workflow for assessing the in vitro efficacy of **RTC-30**.





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References

- 1. Reengineered tricyclic anti-cancer agents PubMed [pubmed.ncbi.nlm.nih.gov]
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